

Personal protective equipment for handling 2-Oxothiazolidine-4-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Oxothiazolidine-4-carboxylic acid

Cat. No.: B017855

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Essential Safety Protocol: Handling 2-Oxothiazolidine-4-carboxylic Acid

This guide provides critical safety and logistical information for the handling and disposal of **2-Oxothiazolidine-4-carboxylic acid** (also known as Procyteine; CAS No. 19771-63-2). Adherence to these procedural steps is essential for ensuring the safety of all laboratory personnel.

Hazard Identification and Summary

2-Oxothiazolidine-4-carboxylic acid is a solid, typically a white to off-white powder or crystal, that presents moderate health risks upon exposure. The primary hazards are irritation to the skin, eyes, and respiratory system.^{[1][2]}

A summary of hazard classifications is provided below.

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.[1][2][3]
Serious Eye Irritation	H319	Causes serious eye irritation. [1][2]
Specific Target Organ Toxicity	H335	May cause respiratory irritation.[1][2]
Signal Word	-	Warning[1][2][3]

Personal Protective Equipment (PPE) Protocol

Engineering controls and personal protective equipment are paramount to mitigate the risks associated with handling this compound.

Engineering Controls:

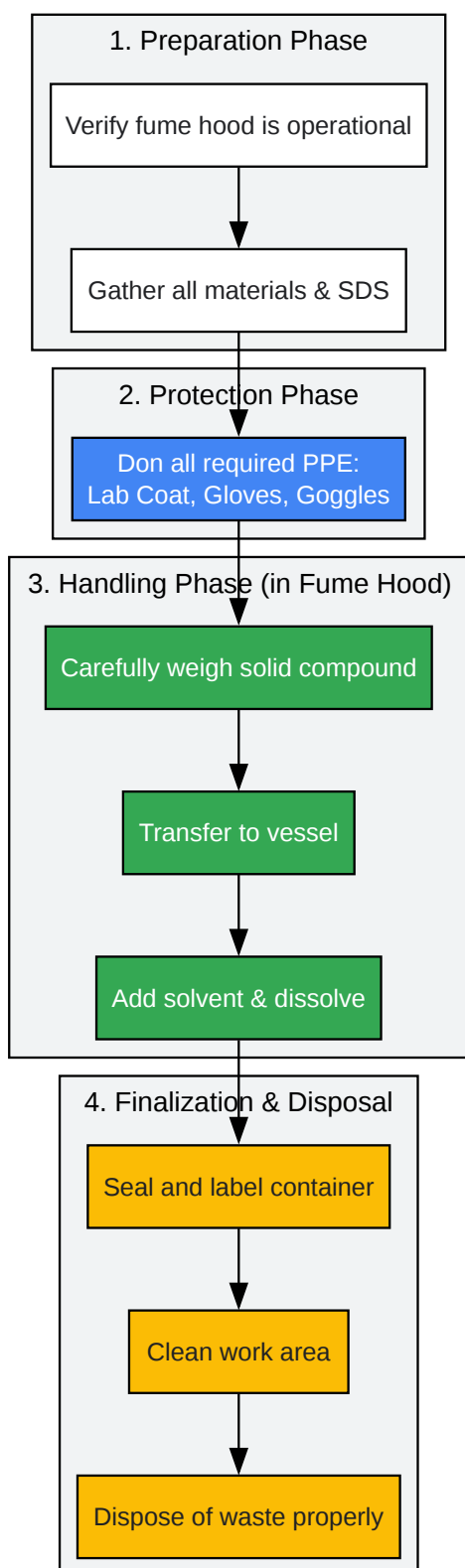
- Ventilation: Always handle **2-Oxothiazolidine-4-carboxylic acid** in a well-ventilated area.[1]
A certified chemical fume hood is required when weighing or transferring the solid powder to control dust.
- Safety Stations: An eyewash fountain and a safety shower must be readily accessible in the immediate work area.[4]

Required PPE: The following table outlines the minimum PPE required.

Body Part	Protection Type	Standard/Specification
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended.[5]
Eyes/Face	Safety goggles or glasses	Must have side shields. Conforms to EU EN166 or OSHA 29 CFR 1910.133.[2][3][6]
Body	Protective clothing	A long-sleeved laboratory coat is mandatory.[3][4]
Respiratory	Air-purifying respirator	An N95 (US) or FFP2 (EU) dust mask is required if dust may be generated outside of a fume hood.[4][6]

Safe Handling Workflow

Following a standardized workflow minimizes the risk of exposure and contamination. The diagram below illustrates the essential steps for safely handling **2-Oxothiazolidine-4-carboxylic acid** from preparation to storage.



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Diagram 1. Step-by-step workflow for safely handling solid **2-Oxothiazolidine-4-carboxylic acid**.

Emergency Procedures

In the event of an exposure or spill, immediate and correct action is crucial.

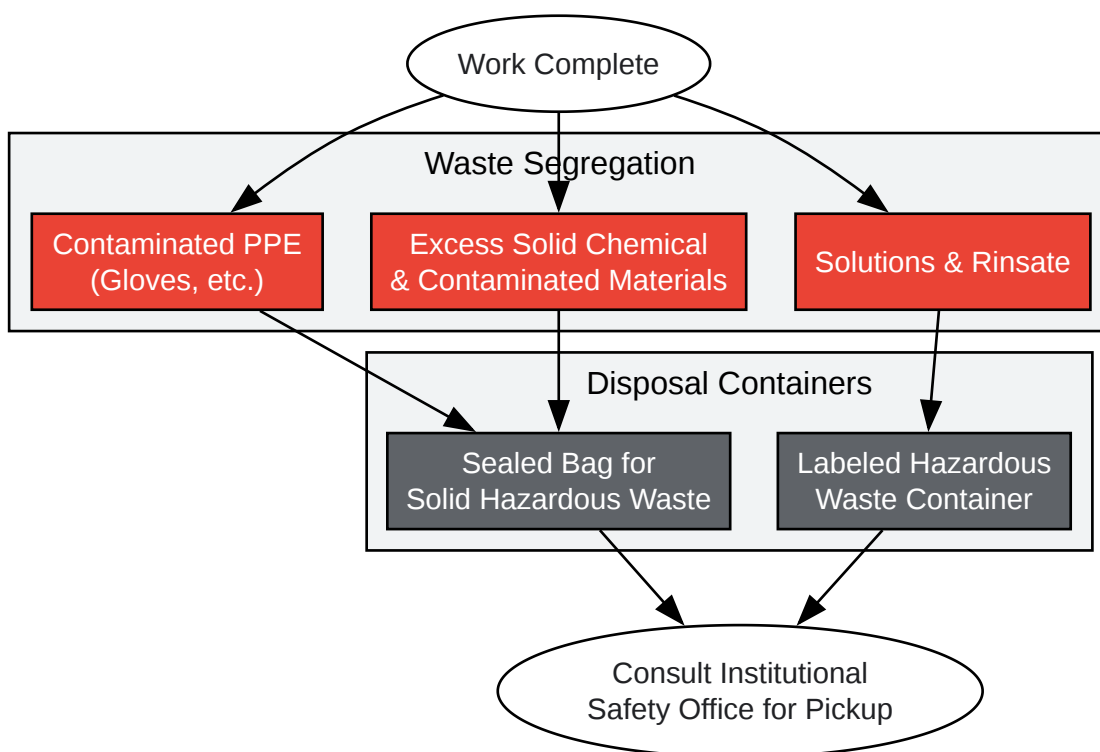
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.^[2]
- **Skin Contact:** Remove any contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes. If skin irritation develops and persists, seek medical attention.^{[2][3]}
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult or they feel unwell, call a poison center or doctor.^{[1][2]}
- **Ingestion:** Rinse the mouth with water. Do not induce vomiting. Get medical attention if symptoms occur.^[2]
- **Small Spills:** For small spills of the solid, carefully sweep or vacuum the material and place it into a suitable, sealed container for disposal. Avoid generating dust.

Waste Disposal Plan

Proper disposal of chemical waste and contaminated materials is a critical final step to ensure safety and environmental compliance.

- **Chemical Waste:** Unused chemical and solutions should be collected in a designated, labeled hazardous waste container. Do not dispose of it down the drain.
- **Contaminated PPE:** Used gloves, disposable lab coats, and other contaminated materials must be placed in a sealed bag and disposed of as hazardous waste.
- **Containers:** Empty containers should be triple-rinsed before disposal or recycling, with the rinsate collected as hazardous waste.

The logical flow for waste segregation and disposal is outlined below.



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Diagram 2. Logical plan for the segregation and disposal of waste generated from handling the compound.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Oxothiazolidine-4-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b017855#personal-protective-equipment-for-handling-2-oxothiazolidine-4-carboxylic-acid]

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